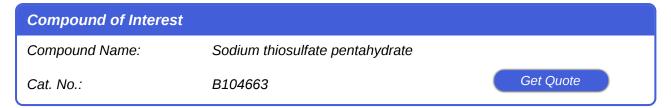


An In-depth Technical Guide to the Solubility of Sodium Thiosulfate Pentahydrate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **sodium thiosulfate pentahydrate** (Na₂S₂O₃·5H₂O) in various solvents. This document consolidates quantitative solubility data, details experimental protocols for solubility determination, and presents a logical workflow for these procedures.

Quantitative Solubility Data

Sodium thiosulfate pentahydrate exhibits its highest solubility in water, a characteristic that is significantly influenced by temperature. Its solubility in organic solvents is considerably limited. The following table summarizes the available quantitative data.



| Solvent | Temperature (°C) | Solubility (g/100 g of solvent) |
|----------|------------------|----------------------------------|
| Water | 0 | 50.2[1] |
| Water | 10 | 59.7[1] |
| Water | 20 | 70.1[1][2][3] |
| Water | 25 | 75.9[1] |
| Water | 35 | 91.2[1] |
| Water | 45 | 123.9[1] |
| Water | 60 | 191.3[1] |
| Water | 100 | 231[2] |
| Water | 100 | 245[1] |
| Ethanol | 20 | 0.0034[1] |
| Methanol | - | Soluble |

It is important to note that **sodium thiosulfate pentahydrate** is generally considered insoluble in ethanol.[4][5][6] It is also reportedly soluble in turpentine and ammonia, though quantitative data for these solvents are not readily available in the literature.[4][6]

Experimental Protocols for Solubility Determination

The determination of the solubility of **sodium thiosulfate pentahydrate** can be performed using several established methods. The choice of method depends on the solvent and the required precision. Below are detailed methodologies for the isothermal shake-flask method coupled with gravimetric or titrimetric analysis.

Isothermal Shake-Flask Method

This is a common and reliable method for determining the equilibrium solubility of a solid in a liquid at a constant temperature.

Materials and Equipment:



- Sodium Thiosulfate Pentahydrate (analytical grade)
- Solvent of interest
- Thermostatically controlled water bath or incubator shaker
- Conical flasks with stoppers
- Analytical balance (readable to ±0.0001 g)
- Filtration apparatus (e.g., syringe filters with appropriate membrane, Buchner funnel)
- Drying oven
- Pipettes and volumetric flasks
- Magnetic stirrer and stir bars (optional)

Procedure:

- Preparation of Supersaturated Solution: Add an excess amount of sodium thiosulfate
 pentahydrate to a conical flask containing a known volume of the solvent. The excess solid
 is crucial to ensure that equilibrium is reached and the solution becomes saturated.
- Equilibration: Tightly stopper the flask and place it in a thermostatically controlled water bath
 or incubator shaker set to the desired temperature. Agitate the mixture at a constant rate for
 a sufficient period to reach equilibrium. The time required for equilibration can vary and
 should be determined experimentally by taking measurements at different time points until
 the concentration of the solute in the solution remains constant. A typical equilibration time is
 24 to 72 hours.
- Phase Separation: Once equilibrium is achieved, cease agitation and allow the undissolved solid to settle. It is critical to maintain the temperature of the solution during this step.
- Sampling: Carefully withdraw a known volume of the clear supernatant liquid using a preheated or pre-cooled pipette to the experimental temperature to avoid precipitation or dissolution of the solute.



- Filtration: Immediately filter the collected sample using a filter membrane that is compatible
 with the solvent and has a pore size sufficient to remove all undissolved particles (e.g., 0.45

 µm). The filtration apparatus should also be at the experimental temperature.
- Quantification: Determine the concentration of sodium thiosulfate in the filtrate using a suitable analytical method, such as gravimetric or titrimetric analysis as described below.

Gravimetric Analysis

This method involves determining the mass of the dissolved solute after evaporating the solvent.

Procedure:

- Accurately weigh a clean, dry evaporating dish.
- Pipette a known volume of the clear, saturated filtrate into the pre-weighed evaporating dish.
- Re-weigh the evaporating dish with the filtrate to determine the mass of the solution.
- Carefully evaporate the solvent in a drying oven at a temperature that will not decompose the sodium thiosulfate (below 100°C to avoid loss of water of hydration).
- Once all the solvent has evaporated, cool the evaporating dish in a desiccator and weigh it.
- Repeat the drying and weighing steps until a constant mass is obtained.
- The mass of the residue corresponds to the mass of **sodium thiosulfate pentahydrate** in the known volume of the solvent.

Calculation:

Solubility (g/100 g solvent) = [(mass of dish + residue) - (mass of empty dish)] / [(mass of dish + solution) - (mass of dish + residue)] * 100

Titrimetric Analysis (Iodometry)



This method is suitable for aqueous solutions and relies on the reaction of thiosulfate ions with iodine.

Reagents:

- Standardized iodine solution (e.g., 0.1 N)
- Starch indicator solution
- Saturated filtrate of sodium thiosulfate pentahydrate

Procedure:

- Accurately pipette a known volume of the clear, saturated filtrate into a conical flask.
- Dilute the sample with a known volume of deionized water to a suitable concentration for titration.
- Add a few drops of starch indicator solution. The solution should remain colorless.
- Titrate the diluted filtrate with the standardized iodine solution. The endpoint is reached when the solution turns a persistent blue-black color.
- Record the volume of the iodine solution used.
- Perform the titration in triplicate to ensure accuracy.

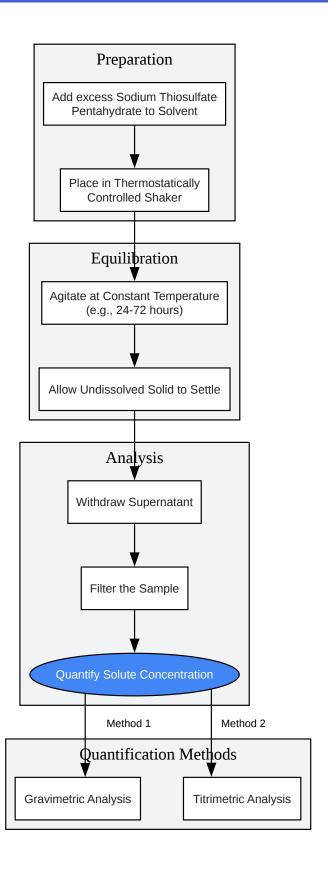
Calculation:

The concentration of sodium thiosulfate in the filtrate can be calculated using the stoichiometry of the reaction between thiosulfate and iodine $(2S_2O_3^{2-} + I_2 \rightarrow S_4O_6^{2-} + 2I^-)$. From this concentration, the solubility can be determined.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for determining the solubility of **sodium thiosulfate pentahydrate**.





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Caption: Experimental workflow for solubility determination.



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